

Determining the Solubility Profile of 1-Tert-butyl-3-ethoxybenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Tert-butyl-3-ethoxybenzene

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Introduction

1-Tert-butyl-3-ethoxybenzene is an aromatic ether with applications as an intermediate in the synthesis of pharmaceuticals, fragrances, and other specialty chemicals.^[1] A thorough understanding of its solubility in various organic solvents is paramount for its effective use in synthesis, purification, formulation, and quality control. This technical guide provides a comprehensive framework for determining and documenting the solubility profile of **1-Tert-butyl-3-ethoxybenzene**. While specific quantitative solubility data for this compound is not extensively available in public literature, this document outlines the established methodologies for its experimental determination and provides a template for the systematic presentation of results.

Physicochemical Properties of 1-Tert-butyl-3-ethoxybenzene

A summary of the known physicochemical properties of **1-Tert-butyl-3-ethoxybenzene** is presented below. These properties can influence its solubility characteristics.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₈ O	[2][3]
Molecular Weight	178.27 g/mol	[2]
Appearance	Colorless liquid	[1]
Boiling Point	235.6 ± 19.0 °C (Predicted)	[1]
Density	0.906 ± 0.06 g/cm ³ (Predicted)	[1]
XLogP3	3.7	[2]

Theoretical Considerations for Solubility

The principle of "like dissolves like" is a fundamental concept in predicting solubility.[4][5] As a molecule with a significant nonpolar aromatic ring and a tert-butyl group, along with a polar ether linkage, **1-Tert-butyl-3-ethoxybenzene** is expected to be readily soluble in a range of organic solvents.[1] Its solubility will be influenced by the polarity, hydrogen bonding capacity, and dielectric constant of the solvent. While it is generally soluble in alcohols, ethers, and chlorinated solvents, its solubility in nonpolar solvents like alkanes and aromatic hydrocarbons is also anticipated to be significant.[1] For precise and reliable data, experimental determination is essential.

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

The equilibrium solubility (shake-flask) method is a widely accepted and robust technique for determining the solubility of a compound in a specific solvent. The following protocol provides a detailed procedure for determining the solubility of **1-Tert-butyl-3-ethoxybenzene**.

1. Materials and Equipment

- **1-Tert-butyl-3-ethoxybenzene** (high purity)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (readable to at least 0.1 mg)

- Vials with screw caps and PTFE-lined septa
- Constant temperature incubator shaker
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.

2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **1-Tert-butyl-3-ethoxybenzene** to a series of vials, each containing a known volume of a different organic solvent. The excess solid is crucial to ensure that equilibrium is reached with an undissolved phase present.
 - Securely cap the vials.
- Equilibration:
 - Place the vials in a constant temperature incubator shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the solvent and the compound's dissolution rate. A preliminary time-course study can determine the optimal equilibration time.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow them to stand undisturbed to let the undissolved solid settle.

- To ensure complete separation of the solid and liquid phases, centrifuge the vials at a high speed (e.g., 10,000 rpm) for a specified time (e.g., 15 minutes).
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Filter the aliquot through a syringe filter (pre-wetted with the respective solvent) to remove any remaining particulate matter.
 - Accurately dilute the filtered supernatant with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **1-Tert-butyl-3-ethoxybenzene**.
 - Prepare a calibration curve using standard solutions of **1-Tert-butyl-3-ethoxybenzene** of known concentrations in the same solvent.

3. Data Analysis and Presentation

The solubility is calculated from the concentration of the analyte in the saturated solution, taking into account the dilution factor. The results should be expressed in appropriate units such as grams per liter (g/L) and moles per liter (mol/L). The data should be presented in a clear and organized table, as shown in the following section.

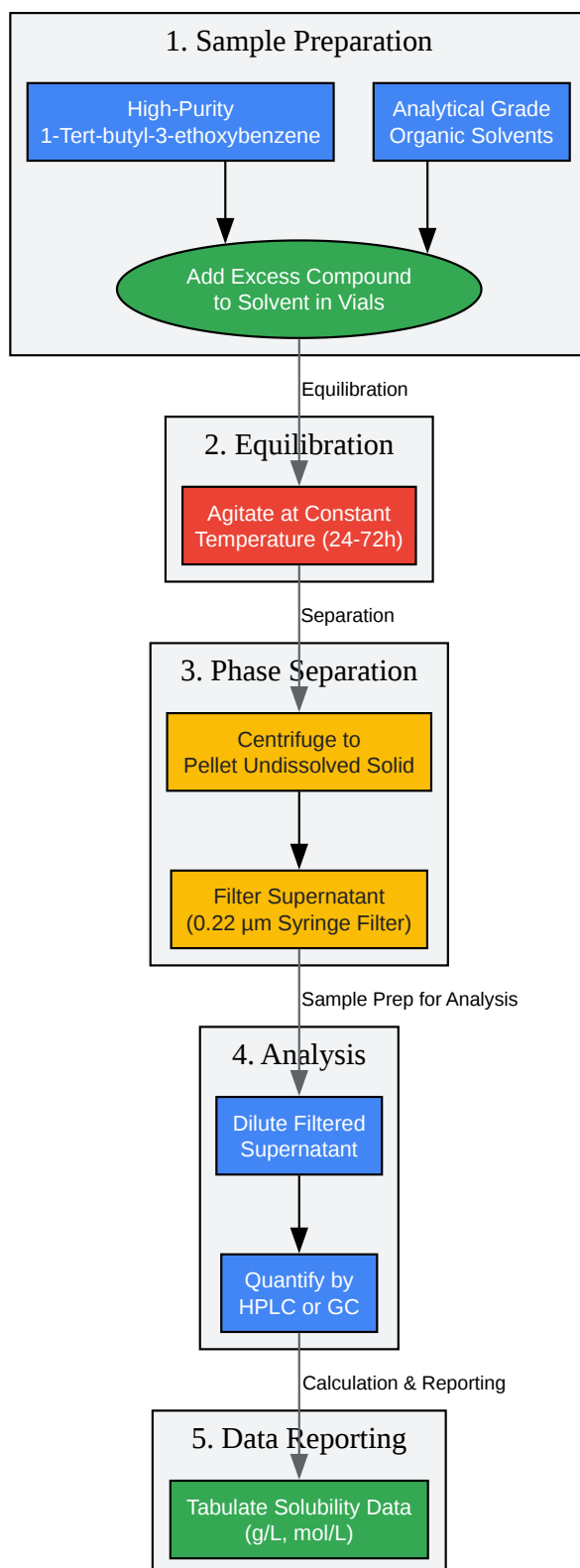
Data Presentation: Solubility of 1-Tert-butyl-3-ethoxybenzene

The following table provides a template for presenting the experimentally determined solubility data for **1-Tert-butyl-3-ethoxybenzene** in various organic solvents at a specified temperature.

Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mol/L)
Methanol	25	Experimental Value	Calculated Value
Ethanol	25	Experimental Value	Calculated Value
Isopropanol	25	Experimental Value	Calculated Value
Acetone	25	Experimental Value	Calculated Value
Ethyl Acetate	25	Experimental Value	Calculated Value
Dichloromethane	25	Experimental Value	Calculated Value
Chloroform	25	Experimental Value	Calculated Value
Toluene	25	Experimental Value	Calculated Value
Hexane	25	Experimental Value	Calculated Value
Acetonitrile	25	Experimental Value	Calculated Value

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **1-Tert-butyl-3-ethoxybenzene**.



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Workflow for Solubility Determination.

Conclusion

This technical guide provides a robust framework for researchers and scientists to determine and document the solubility profile of **1-Tert-butyl-3-ethoxybenzene** in various organic solvents. By following the detailed experimental protocol and utilizing the provided data presentation template, consistent and comparable solubility data can be generated. This information is critical for the successful application of this compound in research, development, and manufacturing processes. The provided workflow diagram offers a clear visual representation of the necessary steps, ensuring a systematic and logical approach to solubility determination.

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